

Comparative geochemical analysis of glauconite from different sedimentary basins

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GLAUCONITE

Cat. No.: B1166050

[Get Quote](#)

A Comparative Geochemical Guide to **Glauconite** from Diverse Sedimentary Basins

This guide provides a comparative analysis of the geochemical composition of **glauconite**, a key authigenic mineral, from various sedimentary basins. It is intended for researchers, scientists, and professionals in drug development who are interested in the elemental composition and paleoenvironmental significance of this mineral. The data presented herein is compiled from several key studies and offers insights into the variability of **glauconite** chemistry as a function of its geological setting and age.

Data Presentation: Comparative Geochemical Composition of Glauconite

The following table summarizes the major and trace element compositions of **glauconite** from different sedimentary basins. The data highlights the variability in key elements such as K_2O , Fe_2O_3 , Al_2O_3 , and various trace elements, which reflect the conditions of formation and diagenetic history.

Sedi ment ary Basin	Geolo gical Age	SiO ₂ (wt%)	Al ₂ O ₃ (wt%)	Fe ₂ O ₃ (total wt%)	MgO (wt%)	K ₂ O (wt%)	Sele cted Trace Elem ents (ppm)	Analy tical Meth od(s)	Refer ence(s)
Kurnu b Group, Jordan	Early Cretac eous	48.01 - 50.84	4.96 - 10.15	19.10 - 24.50	3.29 - 4.41	7.10 - 9.20	Cr: 63- 225, Ni: 21- 82, V: 73- 223, Zn: 72-231	XRF, ICP- MS	[1][2] [3]
Lamet a Forma tion, Narma da Basin, India	Upper Cretac eous (Maast richtia n)	Not specifi ed	Not specifi ed	12.56 - 18.90	Not specifi ed	5.51 - 8.29	Not specifi ed	Not specifi ed	[4]
Ukra Memb er, Kutch Basin, India	Not specifi ed	Not specifi ed	6.94 - 7.21	26.20 - 27.13	Not specifi ed	7.40 - 8.40	Not specifi ed	EPMA	[5]
Lower Guada lquivir Basin, Spain	Neoge ne	47.1 - 51.3	4.8 - 14.3	14.7 - 24.5	2.5 - 4.6	5.4 - 9.1	Not specifi ed	EPMA	[6]
South easter	Cretac eous	Not specifi	Not specifi	Not specifi	Not specifi	~9.8	U, Ce data	K-Ar and	[7]

n	(Albian	ed	ed	ed	ed	discus	Rb-Sr
France)					sed	dating,
						but not	other
						quantif	geoch
						ied in	emical
						table	analys
							es

Experimental Protocols

The geochemical data presented in this guide were obtained using a variety of analytical techniques. The following are detailed methodologies for the key experiments cited:

Sample Preparation: **Glauconite** pellets are typically separated from the bulk sediment by a combination of sieving, magnetic separation, and heavy liquid separation to ensure the purity of the mineral concentrate. The purified pellets are then washed with distilled water and dried at a low temperature to avoid any alteration to the mineral structure. For whole-rock analysis, samples are crushed and pulverized to a fine powder.

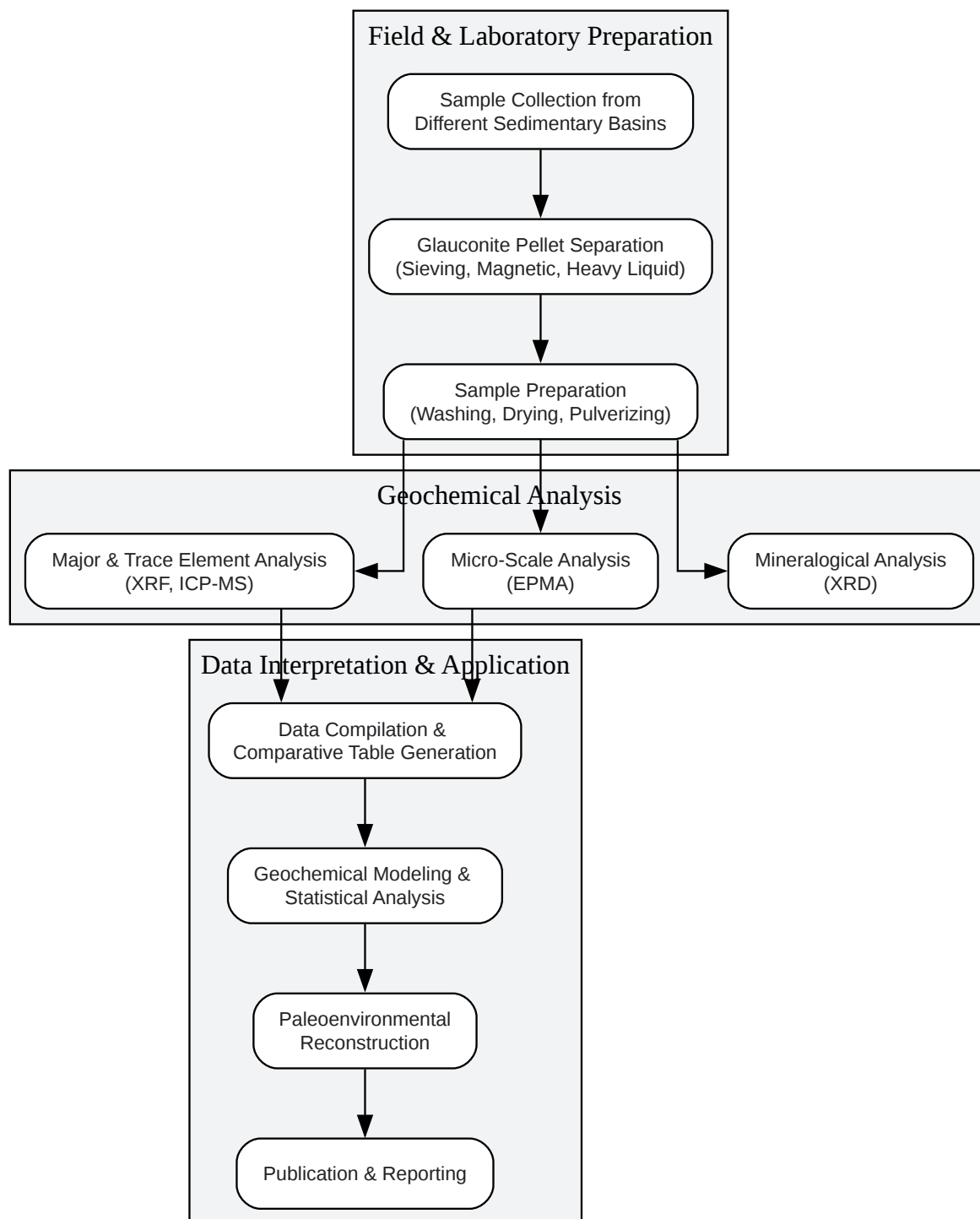
X-ray Fluorescence (XRF): XRF is a non-destructive analytical technique used to determine the major and trace element composition of geological materials. For XRF analysis, the powdered **glauconite** sample is pressed into a pellet. The pellet is then irradiated with a primary X-ray beam, which causes the elements in the sample to emit fluorescent (or secondary) X-rays. Each element has a characteristic fluorescent X-ray energy, and the intensity of these X-rays is proportional to the concentration of the element in the sample.

Inductively Coupled Plasma Mass Spectrometry (ICP-MS): ICP-MS is a highly sensitive analytical technique used for the determination of a wide range of trace and ultra-trace elements. For ICP-MS analysis, the **glauconite** sample is first digested using a mixture of strong acids (e.g., HF, HNO₃, HClO₄) to bring the elements into solution. The resulting solution is then introduced into the ICP, where it is converted into a fine aerosol and then into a plasma. The ions generated in the plasma are then passed through a mass spectrometer, which separates them based on their mass-to-charge ratio. The detector measures the number of ions for each mass, which is then converted into elemental concentrations.

Electron Probe Microanalysis (EPMA): EPMA is a micro-analytical technique used to determine the chemical composition of small, solid samples. A focused beam of high-energy electrons is directed at the surface of a polished **glaucinite** grain. This interaction generates characteristic X-rays from the elements present in the sample. The wavelengths and intensities of these X-rays are measured by wavelength-dispersive spectrometers, allowing for the quantitative determination of the elemental composition at a micro-scale. This technique is particularly useful for assessing the chemical homogeneity within individual **glaucinite** pellets.[8]

Mandatory Visualization

The following diagram illustrates the typical workflow for a comparative geochemical analysis of **glaucinite** from different sedimentary basins.



[Click to download full resolution via product page](#)

A generalized workflow for the comparative geochemical analysis of **glauconite**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The major, trace and rare earth element geochemistry of glauconites from the early Cretaceous Kurnub Group of Jordan [jstage.jst.go.jp]
- 2. Issue: The major, trace and rare earth element geochemistry of glauconites from the early Cretaceous Kurnub Group of Jordan : Geochemical Journal [geochemical-journal.jp]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Petro-Mineralogical and Geochemical Evaluation of Glauconitic Rocks of the Ukra Member (Bhuj Formation), Kutch Basin, India | Clays and Clay Minerals | Cambridge Core [cambridge.org]
- 6. mdpi.com [mdpi.com]
- 7. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 8. Analysis of Glauconite Research Trends Based on CiteSpace Knowledge Graph | MDPI [mdpi.com]
- To cite this document: BenchChem. [Comparative geochemical analysis of glauconite from different sedimentary basins]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166050#comparative-geochemical-analysis-of-glauconite-from-different-sedimentary-basins]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com